

Commercial Suppliers and Technical Guide for 24-Methylenecycloartanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 24-Methylenecycloartanone

Cat. No.: B14760186

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **24-Methylenecycloartanone**, a cycloartane triterpenoid with significant potential in pharmaceutical research and development. This document outlines commercial suppliers, key technical data, and general experimental protocols for investigating its biological activities.

Introduction to 24-Methylenecycloartanone

24-Methylenecycloartanone is a naturally occurring triterpenoid found in various plant species, most notably isolated from the rhizomes of *Polygonum bistorta*.^[1] As a member of the cycloartane family, it is characterized by a distinctive cyclopropane ring within its steroidal backbone.^{[2][3]} This class of compounds has garnered scientific interest due to a wide range of pharmacological activities, including anti-inflammatory, anticancer, and antioxidant effects.^{[2][3]} **24-Methylenecycloartanone** serves as a valuable lead compound for the development of novel therapeutics.

Commercial Availability

24-Methylenecycloartanone is available from several specialized chemical suppliers. These companies offer the compound in various purities and quantities to suit research and development needs.

Table 1: Commercial Suppliers of **24-Methylenecycloartanone**

Supplier	Website	Notes
HANGZHOU LEAP CHEM CO., LTD.	echemi.com	Offers the compound for research and bulk manufacturing.
ChemFaces	chemfaces.com	Provides high-purity natural products, including 24-Methylenecycloartanone, with options for different solvents.
CymitQuimica	cymitquimica.com	Supplies 24-Methylenecycloartanone for laboratory use.
ChemicalBook	chemicalbook.com	Lists various suppliers and provides basic chemical properties.
ChemSrc	chemsrc.com	A platform to find suppliers and pricing information.

Technical Data

A summary of the key quantitative data for **24-Methylenecycloartanone** is presented below for easy comparison.

Table 2: Physicochemical Properties of **24-Methylenecycloartanone**

Property	Value	Source
CAS Number	1449-08-7	[4]
Molecular Formula	C31H50O	[4]
Molecular Weight	~438.7 g/mol	[4]
Purity	92% - 98% (Varies by supplier)	[CymitQuimica, ChemSrc]
Physical State	Solid	[CymitQuimica]
Melting Point	111-112 °C	[ChemicalBook]
Boiling Point (Predicted)	510.4 °C	[ChemicalBook]
Natural Source	Polygonum bistorta	[1]

Experimental Protocols

The following sections detail generalized methodologies for key experiments to investigate the biological activities of **24-Methylenecycloartanone**.

In Vitro Anticancer Activity: MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method to assess cell viability and proliferation. It is a common initial screening method for potential anticancer compounds.

Methodology:

- **Cell Culture:** Human cancer cell lines (e.g., MCF-7 for breast cancer, HT-29 for colon cancer) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO₂.
- **Cell Seeding:** Cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- **Compound Treatment:** A stock solution of **24-Methylenecycloartanone** is prepared in a suitable solvent (e.g., DMSO). Serial dilutions are then made in culture media to achieve a

range of final concentrations. The media in the wells is replaced with the media containing the different concentrations of the compound. Control wells receive media with the solvent at the same final concentration as the treatment wells.

- **Incubation:** The plates are incubated for a specified period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** After the incubation period, the treatment media is removed, and a solution of MTT in serum-free media is added to each well. The plates are then incubated for a further 2-4 hours to allow for the formation of formazan crystals by metabolically active cells.
- **Solubilization:** The MTT solution is removed, and a solubilizing agent (e.g., DMSO or isopropanol) is added to each well to dissolve the formazan crystals, resulting in a purple solution.
- **Absorbance Measurement:** The absorbance of each well is measured using a microplate reader at a wavelength of approximately 570 nm.
- **Data Analysis:** The percentage of cell viability is calculated relative to the solvent-treated control cells. The IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%) is then determined from the dose-response curve.

In Vivo Anti-inflammatory Activity: Carrageenan-Induced Paw Edema

This widely used animal model assesses the anti-inflammatory potential of a compound by measuring its ability to reduce acute inflammation induced by carrageenan.

Methodology:

- **Animal Acclimatization:** Male Wistar rats or Swiss albino mice are acclimatized to the laboratory conditions for at least one week before the experiment.
- **Grouping and Fasting:** The animals are randomly divided into groups: a control group, a standard drug group (e.g., indomethacin), and one or more test groups that will receive different doses of **24-Methylenecycloartanone**. The animals are fasted overnight before the experiment with free access to water.

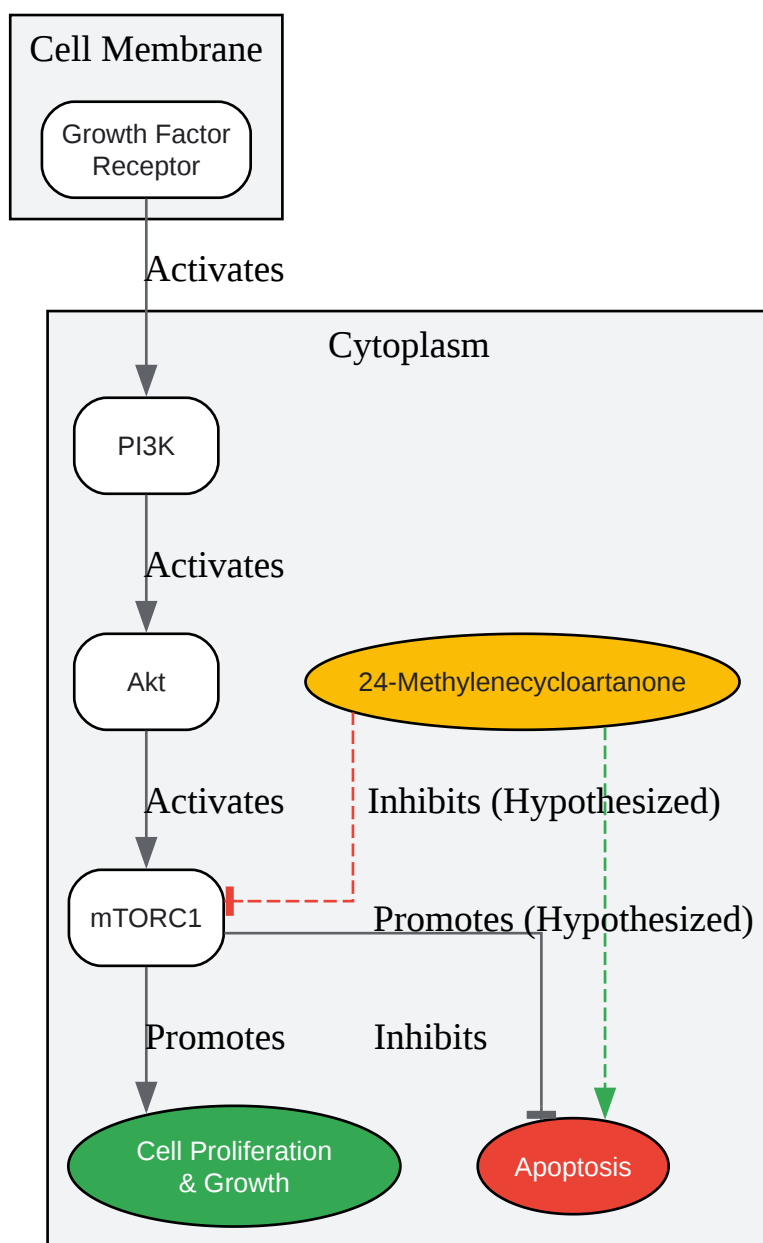
- **Compound Administration:** The test compound, **24-Methylenecycloartanone**, is suspended in a suitable vehicle (e.g., 1% carboxymethyl cellulose) and administered orally or intraperitoneally to the test groups. The control group receives only the vehicle, and the standard group receives the standard anti-inflammatory drug.
- **Induction of Edema:** After a specific period (e.g., 60 minutes) to allow for drug absorption, a sub-plantar injection of a 1% carrageenan solution is administered into the right hind paw of each animal.
- **Measurement of Paw Volume:** The paw volume is measured at regular intervals (e.g., 1, 2, 3, and 4 hours) after the carrageenan injection using a plethysmometer.
- **Data Analysis:** The percentage of inhibition of edema is calculated for each group at each time point using the following formula: $\% \text{ Inhibition} = [(V_c - V_t) / V_c] \times 100$ Where V_c is the average paw volume of the control group, and V_t is the average paw volume of the treated group.

Potential Signaling Pathways and Experimental Workflows

While the precise molecular mechanisms of **24-Methylenecycloartanone** are still under investigation, its classification as a cycloartane triterpenoid suggests potential interactions with key cellular signaling pathways involved in cell growth, proliferation, and inflammation.

Hypothetical Signaling Pathway Inhibition

Given the known anticancer properties of many triterpenoids, a plausible mechanism of action for **24-Methylenecycloartanone** could involve the inhibition of pro-survival signaling pathways that are often dysregulated in cancer, such as the PI3K/Akt/mTOR pathway. The mTOR signaling network is a central regulator of cell metabolism, growth, and proliferation.^{[5][6]}

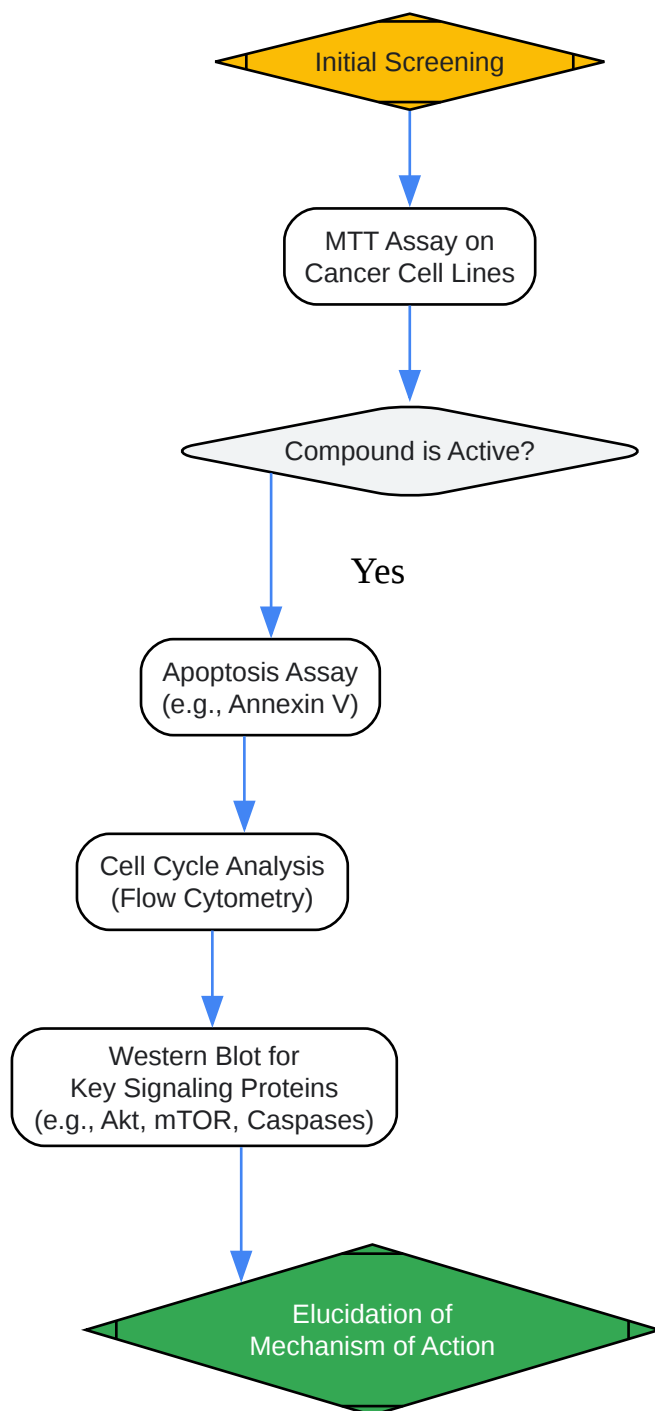


[Click to download full resolution via product page](#)

Caption: Hypothetical inhibition of the PI3K/Akt/mTOR signaling pathway by **24-Methylenecycloartanone**.

Experimental Workflow for Investigating Anticancer Mechanism

A logical workflow to elucidate the anticancer mechanism of **24-Methylenecycloartanone** would involve a series of in vitro experiments.

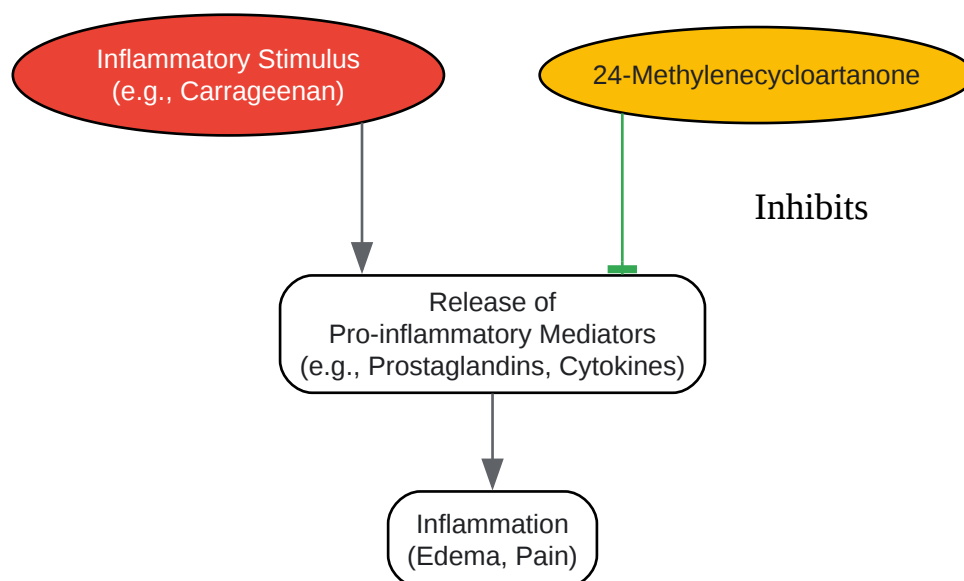


[Click to download full resolution via product page](#)

Caption: Experimental workflow for investigating the anticancer mechanism of **24-Methylenecycloartanone**.

Logical Relationship for Anti-inflammatory Action

The anti-inflammatory effects of natural products often involve the inhibition of pro-inflammatory mediators. A logical pathway for the action of **24-Methylenecycloartanone** is depicted below.



[Click to download full resolution via product page](#)

Caption: Logical relationship of **24-Methylenecycloartanone**'s anti-inflammatory action.

Conclusion

24-Methylenecycloartanone is a promising natural product with the potential for development into new therapeutic agents, particularly in the areas of oncology and inflammatory diseases. This guide provides a foundational resource for researchers embarking on the investigation of this compound, from sourcing to experimental design. Further studies are warranted to fully elucidate its mechanisms of action and to explore its full therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 24-Methylenecycloartanone | CAS:1449-08-7 | Manufacturer ChemFaces [chemfaces.com]
- 2. Research progress of cycloartane triterpenoids and pharmacological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. 24-Methylenecycloartanone | C₃₁H₅₀O | CID 14635659 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Weighing In on mTOR Complex 2 Signaling: The Expanding Role in Cell Metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mTOR signaling in growth control and disease - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for 24-Methylenecycloartanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14760186#commercial-suppliers-of-24-methylenecycloartanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com